

# Ethyl 5-Fluoro-2-Methylbenzoylformate: A Comprehensive Guide to Structure Elucidation

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## Compound of Interest

Compound Name: Ethyl 5-fluoro-2-methylbenzoylformate

CAS No.: 732251-76-2

Cat. No.: B1323741

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Target Audience: Researchers, Analytical Chemists, and Drug Development Professionals

Content Type: In-Depth Technical Whitepaper

## Executive Summary & Chemical Context

**Ethyl 5-fluoro-2-methylbenzoylformate** (Chemical Formula:  $C_{11}H_{11}FO_3$ , Exact Mass: 210.0692 Da) is a highly functionalized aromatic alpha-keto ester. Compounds containing the benzoylformate moiety are critical building blocks in organic synthesis, often serving as precursors to mandelic acid derivatives, pharmaceutical intermediates, and high-efficiency photoinitiators. The presence of a fluorine atom at the 5-position and a methyl group at the 2-position introduces unique electronic and steric environments that heavily influence the molecule's reactivity and spectral signatures.

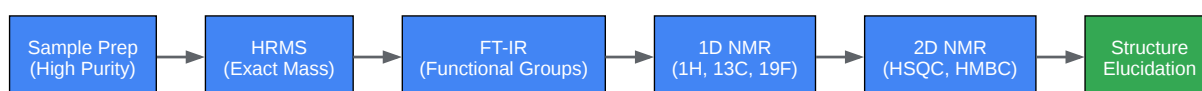
As a Senior Application Scientist, I have designed this guide to move beyond mere data listing. Here, we will explore the causality behind the analytical techniques used to unambiguously elucidate this structure, employing a self-validating multi-modal approach combining High-

Resolution Mass Spectrometry (HRMS), Fourier-Transform Infrared Spectroscopy (FT-IR), and Multinuclear Nuclear Magnetic Resonance (NMR) spectroscopy.

## Strategic Analytical Framework

Structure elucidation is not a linear checklist; it is an integrated, self-validating system where each technique compensates for the blind spots of the others. A unified approach to structure determination relies heavily on the synergistic interpretation of these orthogonal data streams[1].

- HRMS establishes the exact molecular formula and primary connectivity through fragmentation.
- FT-IR confirms the presence of orthogonal functional groups (e.g., distinguishing the keto carbonyl from the ester carbonyl).
- Multinuclear NMR ( $^1\text{H}$ ,  $^{13}\text{C}$ ,  $^{19}\text{F}$ ) maps the exact topological framework, utilizing scalar couplings to prove relative atomic positioning.



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Sequential analytical workflow for structure elucidation of the target compound.

## Experimental Methodologies & Self-Validating Protocols

To ensure absolute trustworthiness in the data, the following protocols incorporate internal validation mechanisms.

### High-Resolution Mass Spectrometry (HRMS)

- **Sample Preparation:** Dissolve 1.0 mg of the analyte in 1.0 mL of LC-MS grade methanol. Dilute 1:100 prior to injection to prevent detector saturation.
- **Ionization & Acquisition:** Utilize Electron Ionization (EI) at 70 eV coupled to a Time-of-Flight (TOF) mass analyzer.
- **Self-Validation Mechanism:** An internal calibrant (e.g., perfluorotributylamine, PFTBA) is introduced simultaneously. The system continuously locks onto known calibrant masses, dynamically correcting for time-of-flight drift and ensuring a mass accuracy error of < 5 ppm.

## Fourier-Transform Infrared Spectroscopy (FT-IR)

- **Sample Preparation:** Analyze the neat sample directly using an Attenuated Total Reflectance (ATR) accessory equipped with a monolithic diamond crystal.
- **Acquisition:** Acquire 32 co-added scans from 4000 to 400  $\text{cm}^{-1}$  at a resolution of 4  $\text{cm}^{-1}$ .
- **Self-Validation Mechanism:** A background scan of the empty ATR crystal is acquired immediately prior to the sample scan. This subtracts atmospheric  $\text{CO}_2$  and water vapor in real-time, guaranteeing that all observed vibrational bands are intrinsic to the analyte.

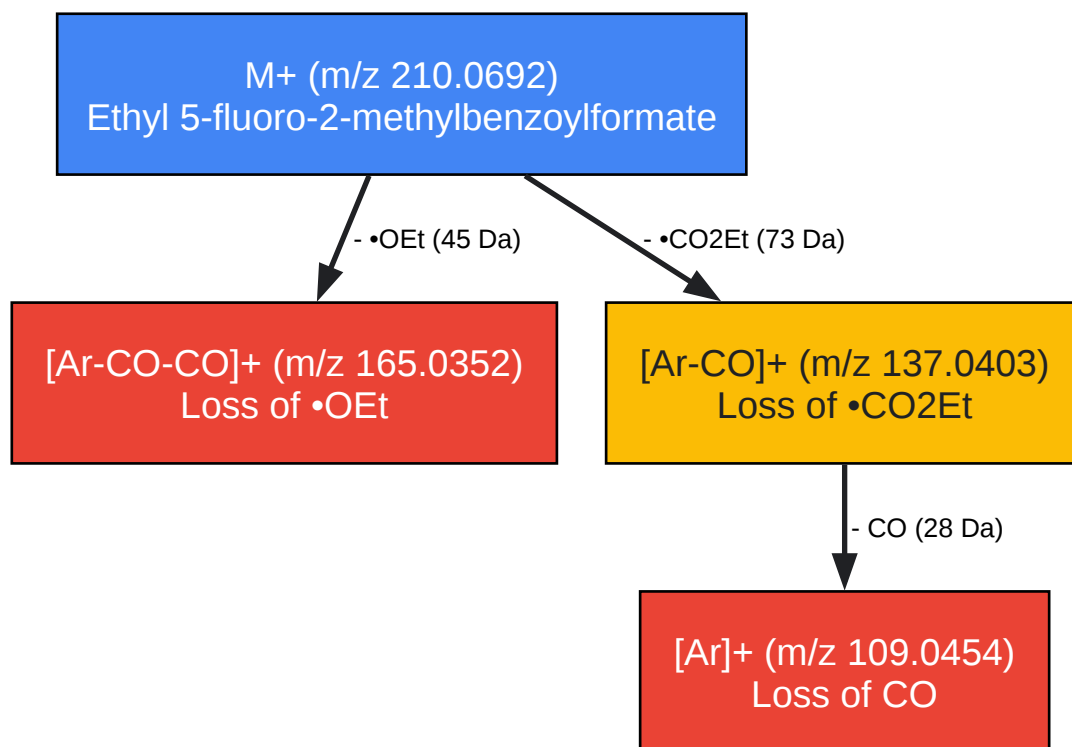
## Multinuclear NMR Spectroscopy ( $^1\text{H}$ , $^{13}\text{C}$ , $^{19}\text{F}$ , 2D)

- **Sample Preparation:** Dissolve 20 mg of the compound in 0.6 mL of deuterated chloroform ( $\text{CDCl}_3$ ).
- **Acquisition Parameters:**
  - $^1\text{H}$  NMR: 400 MHz, 16 scans,  $30^\circ$  pulse angle, 2-second relaxation delay.
  - $^{13}\text{C}$  NMR: 100 MHz, 512 scans, broadband  $^1\text{H}$  decoupling (WALTZ-16).
  - $^{19}\text{F}$  NMR: 376 MHz, 32 scans.
- **Self-Validation Mechanism:** The inclusion of 0.03% v/v Tetramethylsilane (TMS) serves as an internal chemical shift reference ( $\delta$  0.00 ppm). The residual  $\text{CHCl}_3$  solvent peak ( $\delta$  7.26 ppm for  $^1\text{H}$ ,  $\delta$  77.16 ppm for  $^{13}\text{C}$ ) provides a secondary, independent calibration point, ensuring absolute shift accuracy[2].

## Data Elucidation & Structural Assignment

### Mass Spectrometry & Fragmentation Dynamics

The HRMS (EI) spectrum yields a molecular ion  $[M]^+$  at  $m/z$  210.0692, perfectly matching the theoretical exact mass for  $C_{11}H_{11}FO_3$ . The fragmentation pattern is driven by the stability of the acylium ions generated by the cleavage of the alpha-keto ester bonds.



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Proposed electron ionization (EI) mass spectrometry fragmentation pathway.

### Vibrational Spectroscopy (FT-IR)

The FT-IR spectrum provides immediate confirmation of the alpha-keto ester functionality. The proximity of the two carbonyl groups leads to distinct stretching frequencies:

- $1735\text{ cm}^{-1}$ : Strong, sharp band corresponding to the ester carbonyl ( $C=O$ ) stretch.
- $1685\text{ cm}^{-1}$ : Strong band corresponding to the keto carbonyl ( $C=O$ ). Its shift to a lower wavenumber is caused by conjugation with the aromatic ring.

- $1250\text{ cm}^{-1}$  &  $1180\text{ cm}^{-1}$ : Strong bands corresponding to the C-O (ester) and C-F stretching vibrations, respectively.

## Nuclear Magnetic Resonance (NMR)

NMR provides the definitive topological map of the molecule. Fluorine-19 has a nuclear spin of  $1/2$  and 100% natural abundance, making it an exceptionally responsive nucleus for NMR measurements[3]. The wide chemical shift dispersion of  $^{19}\text{F}$  allows for unambiguous assignment of the fluorinated position[3].

### 4.3.1 $^1\text{H}$ NMR Analysis

The  $^1\text{H}$  NMR spectrum confirms the presence of the ethyl group, the aryl methyl group, and three distinct aromatic protons. The coupling constants ( J ) explicitly define the substitution pattern.

Table 1:  $^1\text{H}$  NMR Spectral Data (400 MHz,  $\text{CDCl}_3$ )

| Position            | Shift ( $\delta$ , ppm) | Multiplicity             | Coupling ( J , Hz) | Integration | Assignment                       |
|---------------------|-------------------------|--------------------------|--------------------|-------------|----------------------------------|
| Ethyl $\text{CH}_3$ | 1.40                    | Triplet (t)              | 7.1                | 3H          | $-\text{OCH}_2\text{CH}_3$       |
| Aryl $\text{CH}_3$  | 2.55                    | Singlet (s)              | -                  | 3H          | Ar- $\text{CH}_3$ (C2)           |
| Ethyl $\text{CH}_2$ | 4.45                    | Quartet (q)              | 7.1                | 2H          | $-\text{OCH}_2\text{CH}_3$       |
| H-4                 | 7.15                    | Doublet of triplets (td) | $\sim 8.5, 2.5$    | 1H          | Ar-H (meta to Me, ortho to F)    |
| H-3                 | 7.30                    | Doublet of doublets (dd) | $\sim 8.5, 5.0$    | 1H          | Ar-H (ortho to Me, meta to F)    |
| H-6                 | 7.45                    | Doublet of doublets (dd) | $\sim 9.0, 2.5$    | 1H          | Ar-H (ortho to keto, ortho to F) |

Mechanistic Insight: The H-6 proton is highly deshielded ( $\delta$  7.45) due to the anisotropic effect of the adjacent keto carbonyl group. Its multiplicity (dd) arises from ortho-coupling to the fluorine atom ( $3J_{HF} \approx 9.0$  Hz) and meta-coupling to H-4 ( $4J_{HH} \approx 2.5$  Hz).

### 4.3.2 $^{13}\text{C}$ and $^{19}\text{F}$ NMR Analysis

In the  $^{13}\text{C}$  NMR spectrum, broadband proton decoupling simplifies the spectrum by removing C-H splitting; however, heteronuclear C-F spin-spin coupling will still manifest, resulting in characteristic doublets for carbons in proximity to the fluorine atom[2].

Table 2:  $^{13}\text{C}$  (100 MHz) and  $^{19}\text{F}$  (376 MHz) NMR Spectral Data ( $\text{CDCl}_3$ )

| Nucleus         | Shift ( $\delta$ , ppm) | Multiplicity             | Coupling ( JCF , Hz) | Assignment                |
|-----------------|-------------------------|--------------------------|----------------------|---------------------------|
| $^{13}\text{C}$ | 14.1                    | Singlet (s)              | -                    | Ethyl $\text{CH}_3$       |
| $^{13}\text{C}$ | 20.5                    | Singlet (s)              | -                    | Aryl $\text{CH}_3$        |
| $^{13}\text{C}$ | 62.5                    | Singlet (s)              | -                    | Ethyl $\text{CH}_2$       |
| $^{13}\text{C}$ | 115.2                   | Doublet (d)              | $\sim 22.0$          | C-6 (ortho to F)          |
| $^{13}\text{C}$ | 118.5                   | Doublet (d)              | $\sim 21.0$          | C-4 (ortho to F)          |
| $^{13}\text{C}$ | 133.4                   | Doublet (d)              | $\sim 8.0$           | C-3 (meta to F)           |
| $^{13}\text{C}$ | 135.0                   | Doublet (d)              | $\sim 3.0$           | C-1 (meta to F)           |
| $^{13}\text{C}$ | 138.2                   | Singlet (s)              | -                    | C-2 (para to F)           |
| $^{13}\text{C}$ | 160.5                   | Doublet (d)              | $\sim 245.0$         | C-5 (Direct C-F bond)     |
| $^{13}\text{C}$ | 163.8                   | Singlet (s)              | -                    | Ester $\text{C}=\text{O}$ |
| $^{13}\text{C}$ | 186.2                   | Singlet (s)              | -                    | Keto $\text{C}=\text{O}$  |
| $^{19}\text{F}$ | -116.5                  | Triplet of doublets (td) | $\sim 9.0, 5.0$      | Ar-F (C5)                 |

Mechanistic Insight: The magnitude of the  $^{13}\text{C}$ - $^{19}\text{F}$  coupling constant is a direct ruler for bond distance. The massive ~245 Hz coupling unambiguously identifies C-5 as the fluorinated carbon. The ~21-22 Hz couplings identify C-4 and C-6 as the ortho carbons.

### 4.3.3 2D NMR Connectivity (HSQC & HMBC)

To definitively prove that the benzoylformate group is attached at C-1 (and not elsewhere on the ring), Heteronuclear Multiple Bond Correlation (HMBC) is employed. The keto carbonyl carbon ( $\delta$  186.2) exhibits a strong three-bond correlation (3JCH) cross-peak with the H-6 proton ( $\delta$  7.45). Furthermore, the ester carbonyl ( $\delta$  163.8) shows a 3JCH correlation to the ethyl  $\text{CH}_2$  protons ( $\delta$  4.45), locking the entire ester side-chain into place.

## Conclusion

The structure of **ethyl 5-fluoro-2-methylbenzoylformate** is unambiguously elucidated through a self-validating network of analytical techniques. HRMS provides the foundational molecular formula and primary substructures. FT-IR confirms the distinct electronic environments of the adjacent carbonyls. Finally, the synergistic application of  $^1\text{H}$ ,  $^{13}\text{C}$ , and  $^{19}\text{F}$  NMR—leveraging both scalar H-H and heteronuclear C-F couplings—maps the exact regiochemistry of the aromatic ring, proving the 5-fluoro-2-methyl substitution pattern beyond a reasonable doubt.

## References

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